

PV1115 Binding to the Chk2 ATP Pocket: An In-depth Technical Guide

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Compound of Interest

Compound Name: PV1115

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This technical guide provides a comprehensive overview of the binding of **PV1115** to the ATP pocket of Checkpoint Kinase 2 (Chk2), a critical enzyme in the DNA damage response pathway. **PV1115** is a potent and highly selective inhibitor of Chk2, and understanding its mechanism of action is crucial for its development as a potential therapeutic agent. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes the associated signaling pathway and experimental workflows.

Quantitative Data Summary

PV1115 has been identified as a highly potent and selective inhibitor of Chk2. The following table summarizes the key quantitative data regarding its inhibitory activity.

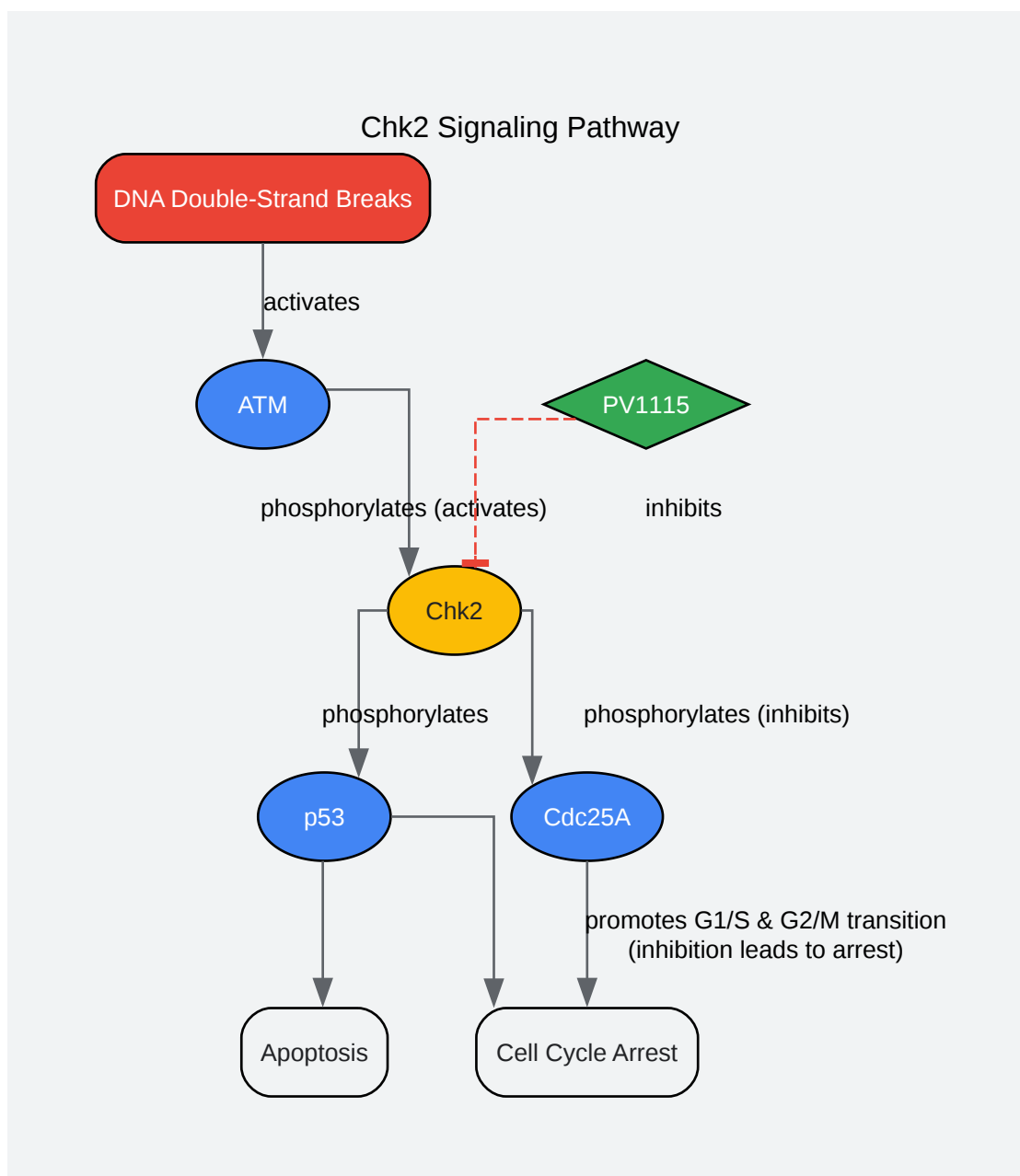
Compound	Target	IC50 (nM)	Selectivity vs. Chk1	Selectivity vs. RSK2	Reference
PV1115	Chk2	0.14	>700,000-fold (IC50 >100,000 nM)	>700,000-fold (IC50 >100,000 nM)	[1] [2]

Mechanism of Action and Binding Mode

PV1115 acts as an ATP-competitive inhibitor, directly binding to the ATP-binding pocket of the Chk2 kinase domain.[3] X-ray crystallography studies have elucidated the precise binding mode of **PV1115**. [2] The 7-nitroindole group of **PV1115** inserts into the hinge region of the kinase, forming critical hydrogen bonds. Specifically, a hydrogen bond is formed between the oxygen of the nitro group and the backbone amide nitrogen of Met304.[2] Additionally, a water-mediated hydrogen bond is established with the backbone carbonyl oxygen of Glu302.[2] These interactions, along with hydrophobic interactions within the pocket, contribute to the high affinity and selectivity of **PV1115** for Chk2 over other kinases like Chk1.[2] The structural differences in the ATP-binding pockets of Chk2 and Chk1 are believed to be responsible for this remarkable selectivity.[2]

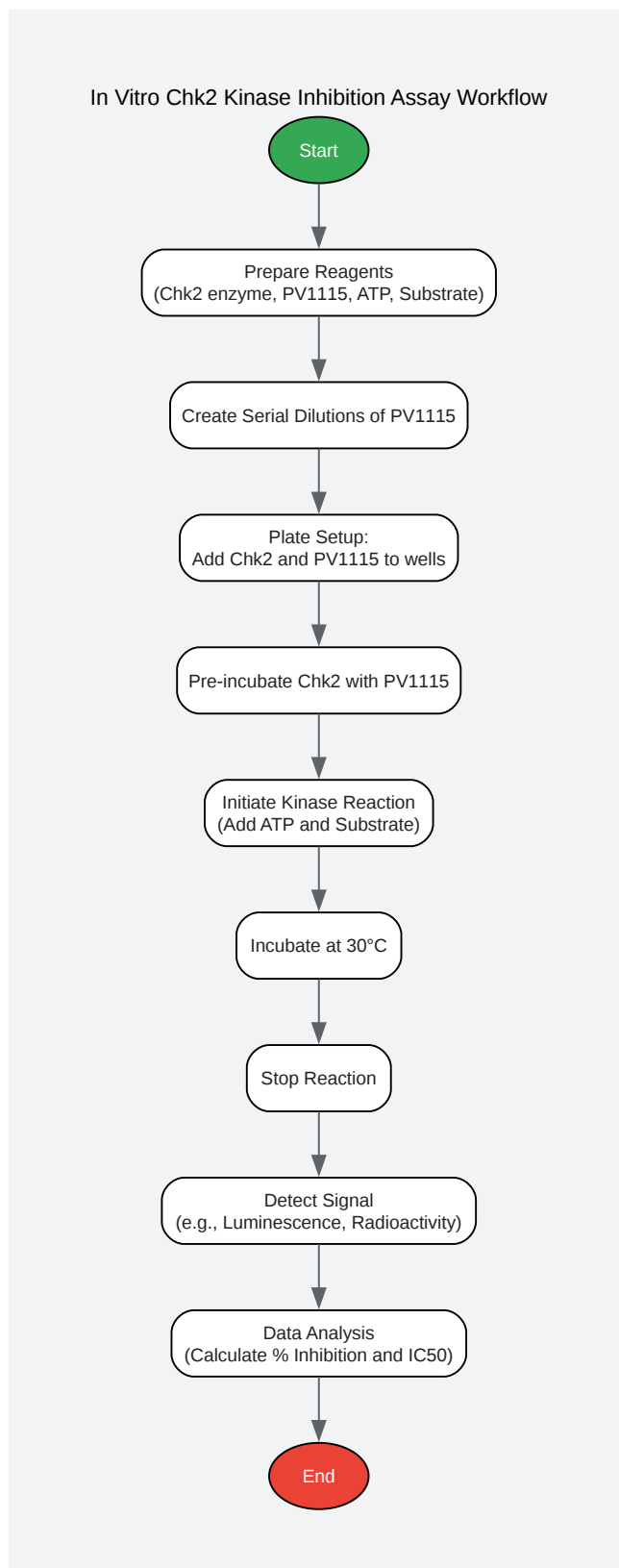
Signaling Pathway and Experimental Workflow

To visualize the role of Chk2 and the mechanism of its inhibition by **PV1115**, the following diagrams illustrate the Chk2 signaling pathway and a typical experimental workflow for assessing inhibitor activity.



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Caption: Chk2 Signaling Pathway and Inhibition by **PV1115**.



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Caption: In Vitro Chk2 Kinase Inhibition Assay Workflow.

Experimental Protocols

The following is a representative protocol for an in vitro Chk2 kinase assay to determine the IC₅₀ of an inhibitor like **PV1115**. This protocol is a composite based on commonly used methods.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Objective:

To determine the concentration of **PV1115** that inhibits 50% of the enzymatic activity of recombinant human Chk2 in vitro.

Materials:

- Recombinant active human Chk2 enzyme
- **PV1115** (or other test inhibitor)
- Kinase Assay Buffer (e.g., 40 mM Tris-HCl, pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA, 50 μM DTT)
- ATP
- Chk2 substrate (e.g., CHKtide peptide)
- Detection Reagent (e.g., ADP-Glo™ Kinase Assay Kit)
- White, opaque 96- or 384-well plates
- Plate reader capable of measuring luminescence

Procedure:

- Reagent Preparation:
 - Prepare a stock solution of **PV1115** in DMSO.
 - Create a series of dilutions of the **PV1115** stock solution in kinase assay buffer. Ensure the final DMSO concentration in the assay does not exceed 1%.

- Dilute the recombinant Chk2 enzyme to the desired concentration in kinase assay buffer.
- Prepare a mixture of the Chk2 peptide substrate and ATP in kinase assay buffer. The final ATP concentration should be near its K_m for Chk2 to accurately determine the IC_{50} value.
[4]
- Assay Plate Setup:
 - Add 1 μ L of the serially diluted **PV1115** or DMSO (for vehicle control wells) to the wells of a 384-well plate.[4]
 - Add 2 μ L of the diluted Chk2 enzyme to each well.
 - Pre-incubate the plate at room temperature for a defined period (e.g., 10-15 minutes) to allow the inhibitor to bind to the enzyme.
- Kinase Reaction:
 - Initiate the kinase reaction by adding 2 μ L of the substrate/ATP mixture to each well.[4]
 - Incubate the plate at 30°C for 60 minutes.[4] The incubation time should be within the linear range of the reaction.
- Signal Detection (using ADP-Glo™ as an example):
 - Add 5 μ L of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP.[4]
 - Incubate the plate at room temperature for 40 minutes.[4]
 - Add 10 μ L of Kinase Detection Reagent to each well to convert the ADP produced to ATP and generate a luminescent signal.[4]
 - Incubate at room temperature for 30-60 minutes.
 - Measure the luminescence using a plate reader.
- Data Analysis:

- Calculate the percent inhibition for each concentration of **PV1115** relative to the vehicle control.
- Plot the percent inhibition against the logarithm of the **PV1115** concentration.
- Determine the IC₅₀ value by fitting the data to a four-parameter logistic dose-response curve using appropriate software.

This detailed guide provides a foundational understanding of the interaction between **PV1115** and the Chk2 ATP pocket, offering valuable insights for researchers and professionals in the field of drug discovery and development. The provided data and protocols serve as a starting point for further investigation and characterization of this and other Chk2 inhibitors.

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